

3-(1-Pyridinio)-1-propanesulfonate molecular structure and weight

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Compound of Interest

Compound Name: 3-(1-Pyridinio)-1-propanesulfonate

Cat. No.: B013951

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An In-depth Technical Guide to 3-(1-Pyridinio)-1-propanesulfonate

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical compounds is paramount. This guide provides a detailed overview of **3-(1-Pyridinio)-1-propanesulfonate**, covering its molecular structure, weight, and other key physicochemical properties.

Molecular Structure and Properties

3-(1-Pyridinio)-1-propanesulfonate, also known by synonyms such as 1-(3-Sulfopropyl)pyridinium betaine and PPS, is a zwitterionic organic compound. Its structure features a pyridinium cation linked to a propanesulfonate anion. This unique structure imparts high polarity and solubility in water.^[1]

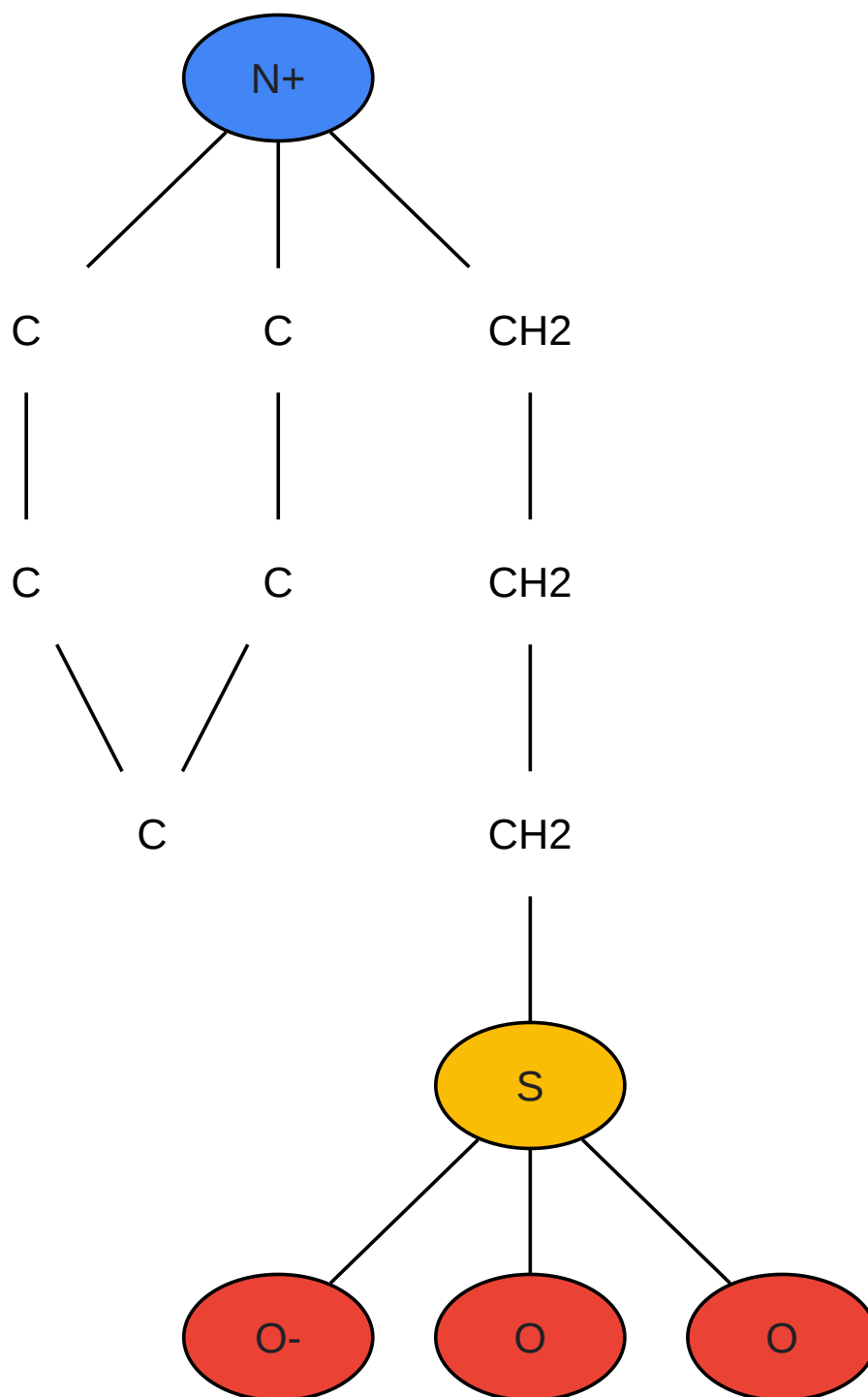
Quantitative Data Summary

The following table summarizes the key quantitative data for **3-(1-Pyridinio)-1-propanesulfonate**:

| Property | Value | Source(s) |
|-------------------|--|---|
| Molecular Formula | C8H11NO3S | [1] [2] [3] [4] |
| Molecular Weight | 201.24 g/mol | [1] [3] [4] |
| CAS Number | 15471-17-7 | [1] [2] [3] |
| EC Number | 239-491-3 | [2] |
| Melting Point | 275-277 °C | [2] [4] |
| Water Solubility | 240.5 g/L at 25°C | [2] [4] |
| Canonical SMILES | C1=CC=--INVALID-LINK-- CCCS(=O)(=O)[O-] | [1] [2] |
| InChI Key | REEBJQTUIJTGAL- UHFFFAOYSA-N | [1] [4] |

Visualization of the Molecular Structure

The following diagram illustrates the two-dimensional chemical structure of **3-(1-Pyridinio)-1-propanesulfonate**.



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Molecular structure of **3-(1-Pyridinio)-1-propanesulfonate**.

Experimental Protocols: Synthesis

A common method for the synthesis of **3-(1-Pyridinio)-1-propanesulfonate** involves the reaction of 1,3-propanesultone with pyridine.[3][4]

Detailed Methodology:

- **Reaction Setup:** In a three-necked flask equipped with a stirrer, thermometer, calcium chloride drying tube, and a dropping funnel, dissolve 6.10 g (0.05 mol) of 1,3-propanesultone in 150 mL of ethyl acetate.[3][4]
- **Heating:** Stir the mixture until the 1,3-propanesultone is fully dissolved. Heat the flask to 60°C in an oil bath.[3][4]
- **Addition of Pyridine:** Slowly add a solution of 5.14 g (0.065 mol) of pyridine in 50 mL of ethyl acetate dropwise over a period of 30 minutes.[3][4]
- **Reaction:** After the addition is complete, maintain the reaction mixture at 60°C for 2 hours with continuous stirring.[3][4]
- **Isolation and Purification:** After the reaction period, filter the mixture under pressure. Wash the resulting solid residue with ethyl acetate and then dry it under a vacuum to yield N-(3-sulfonic acid) propylpyridine as an internal salt.[3][4] This process typically results in a high yield of the final product.[3][4]

Applications in Research and Development

3-(1-Pyridinio)-1-propanesulfonate is a non-detergent sulfobetaine that has found various applications in scientific research.[5] It is particularly useful for:

- **Protein Solubilization and Stabilization:** It can enhance the solubilization of membrane proteins and prevent protein aggregation.[5]
- **Protein Renaturation:** It has been reported to facilitate the renaturation of chemically and thermally denatured proteins.[5]
- **Catalysis:** This compound can act as a Brønsted acid ionic liquid catalyst in various chemical reactions.[5]

- Electroplating: It is used as a brightening and leveling agent in nickel electroplating baths.[1]
[4]

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